

# 2-Cyclopropylthiazole-5-carbaldehyde: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-Cyclopropylthiazole-5-carbaldehyde

Cat. No.: B1419549

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## Abstract

**2-Cyclopropylthiazole-5-carbaldehyde** is a pivotal building block in contemporary medicinal chemistry, valued for its distinct structural and electronic characteristics that are instrumental in the design of novel therapeutic agents.[1][2] Its compact, rigid cyclopropyl group, combined with the versatile thiazole-aldehyde moiety, establishes it as a valuable synthon for constructing complex molecular architectures. As with any reactive chemical intermediate, a comprehensive understanding of its safety profile and correct handling procedures is essential to safeguard laboratory personnel and maintain the integrity of research. This in-depth technical guide provides a thorough overview of the safety, handling, and reactivity of **2-Cyclopropylthiazole-5-carbaldehyde**, compiled from established safety data and synthetic protocols. It aims to furnish researchers, scientists, and drug development professionals with the critical knowledge to utilize this versatile reagent with confidence and safety.

## Physicochemical Properties and Identification

A fundamental aspect of safe chemical handling is the precise identification and comprehension of a substance's physical and chemical properties.

Property	Value	Source
IUPAC Name	2-cyclopropyl-1,3-thiazole-5-carbaldehyde	[3]
CAS Number	877385-86-9	[4][5][6]
Molecular Formula	C7H7NOS	[4][6]
Molecular Weight	153.20 g/mol	[1][7]
Appearance	Solid	[7]
Purity	Typically >95%	[6][7]
Storage Temperature	2-8°C, under inert gas	[1]

Chemical Structure:

Caption: Chemical structure of **2-Cyclopropylthiazole-5-carbaldehyde**.

## Hazard Identification and Toxicological Profile

A thorough understanding of potential hazards is crucial for the implementation of appropriate safety measures. While extensive toxicological data for **2-Cyclopropylthiazole-5-carbaldehyde** is not widely published, information from suppliers and analogous structures necessitates a cautious approach.

GHS Hazard Classification (based on similar compounds):

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[3][8]
- Acute Toxicity, Dermal (Category 4): H312 - Harmful in contact with skin.[3][8]
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[3][8][9]
- Serious Eye Damage/Eye Irritation (Category 2/2A): H319 - Causes serious eye irritation.[3][8][9]
- Acute Toxicity, Inhalation (Category 4): H332 - Harmful if inhaled.[3][8]

- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.[3][8]

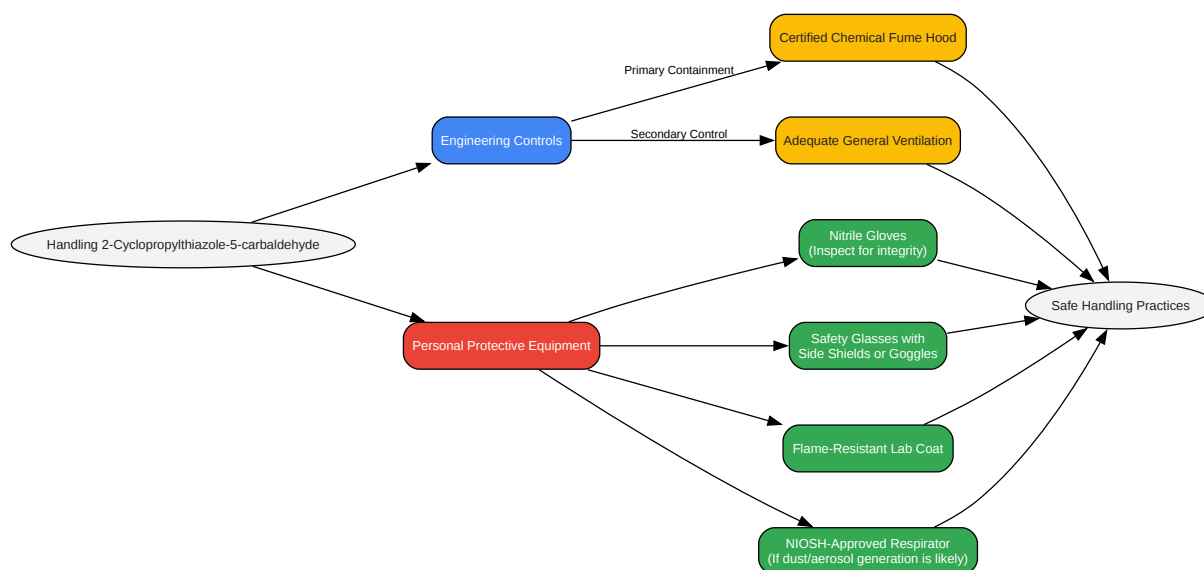
Precautionary Statements:

- Prevention: P261, P264, P270, P271, P280.[8]
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362.
- Storage: P403+P233, P405.[8]
- Disposal: P501.[8]

Toxicological Insights: The primary hazards of **2-Cyclopropylthiazole-5-carbaldehyde** are characteristic of many aldehyde-containing heterocyclic compounds. The aldehyde group's reactivity towards biological nucleophiles can cause irritation. The thiazole ring is a frequent motif in pharmaceuticals and is generally considered to have a low toxicity profile; however, the molecule's overall reactivity demands cautious handling.[10][11]

## Personal Protective Equipment (PPE) and Engineering Controls

A multi-faceted safety strategy, integrating engineering controls and personal protective equipment, is vital for minimizing exposure.



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Caption: Hierarchy of controls for safe handling.

Engineering Controls:

- Fume Hood: All manipulations of solid **2-Cyclopropylthiazole-5-carbaldehyde** and its solutions should be performed in a certified and properly functioning chemical fume hood to prevent inhalation of dust or vapors.[12]
- Ventilation: The laboratory must have adequate general ventilation to further dilute any fugitive emissions.[13]

### Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or safety glasses with side shields are mandatory to protect against splashes and dust.[\[8\]](#)
- **Hand Protection:** Chemically resistant gloves, such as nitrile gloves, must be worn. It is crucial to inspect gloves for any signs of damage before use and to change them frequently, especially after direct contact.[\[12\]](#)
- **Skin and Body Protection:** A flame-resistant, fully buttoned laboratory coat is required, along with full-length pants and closed-toe shoes.[\[8\]](#)
- **Respiratory Protection:** If significant dust or aerosol generation is likely and engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[\[12\]](#)

## Handling and Storage Protocols

Strict adherence to handling and storage procedures is essential for maintaining the chemical's integrity and preventing accidents.

### Handling:

- **Avoid Dust Formation:** Handle the solid material with care to minimize dust generation.[\[12\]](#)  
[\[14\]](#)
- **Inert Atmosphere:** For prolonged storage or reactions sensitive to oxidation, handling under an inert atmosphere (e.g., nitrogen or argon) is recommended.[\[9\]](#)
- **Avoid Incompatibilities:** Keep away from strong oxidizing agents, strong bases, and strong reducing agents to prevent vigorous and potentially hazardous reactions.[\[9\]](#)
- **Grounding:** For transfers of large quantities of the solid, take precautions against static discharge.

### Storage:

- **Temperature:** Store in a cool, dry place.[\[14\]](#) Refrigeration at 2-8°C is recommended.[\[1\]](#)

- Container: Keep the container tightly closed and properly labeled.[\[8\]](#)[\[14\]](#)
- Location: Store in a well-ventilated area designated for chemical storage, away from incompatible materials.[\[8\]](#)[\[14\]](#)

## Emergency Procedures

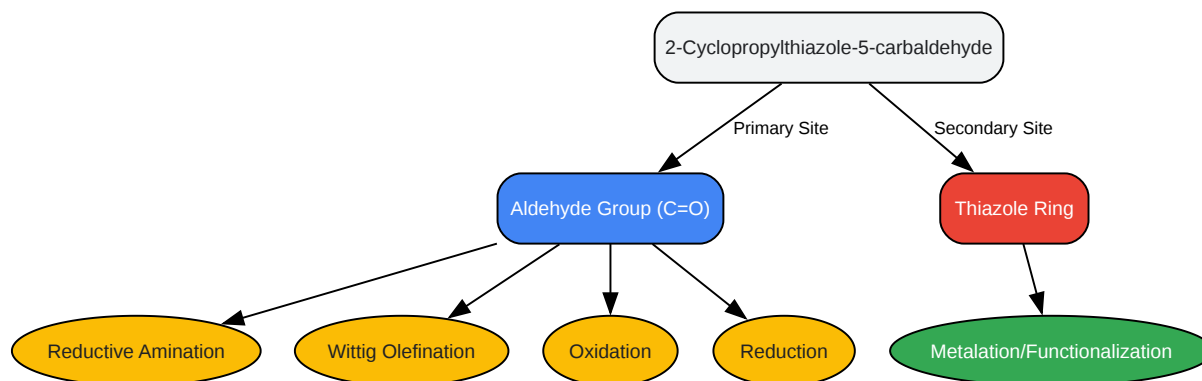
Preparedness for emergencies is a critical component of laboratory safety.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open. Seek immediate medical attention.[\[8\]](#)[\[9\]](#)
- Skin Contact: In case of contact, immediately wash the skin with soap and plenty of water for at least 15 minutes.[\[9\]](#) Remove contaminated clothing. If irritation persists, seek medical attention.[\[9\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[9\]](#)
- Spills:
  - Small Spills: Carefully sweep up the solid material, avoiding dust, and place it in a sealed container for disposal.[\[14\]](#)
  - Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and collect the material as described for small spills.[\[14\]](#) Prevent the material from entering drains or waterways.[\[14\]](#)

## Reactivity and Synthetic Considerations

A deeper understanding of the reactivity of **2-Cyclopropylthiazole-5-carbaldehyde** informs both its safe handling and its effective application in synthesis.

**Key Reactive Sites:** The molecule has two primary sites for chemical transformation: the aldehyde group and the thiazole ring.



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Caption: Key reactive sites and common transformations.

#### Common Reactions:

- **Reductive Amination:** The aldehyde readily converts to amines via reaction with a primary or secondary amine in the presence of a reducing agent (e.g., sodium triacetoxyborohydride). This is a fundamental reaction in medicinal chemistry for introducing diverse amine functionalities.
- **Wittig Reaction:** The aldehyde can be transformed into an alkene by reacting with a phosphonium ylide, enabling carbon-carbon bond formation and chain extension.
- **Oxidation:** The aldehyde can be oxidized to the corresponding carboxylic acid using standard oxidizing agents (e.g., potassium permanganate, Jones reagent).
- **Reduction:** The aldehyde can be reduced to the corresponding alcohol using reducing agents like sodium borohydride.
- **Thiazole Ring Functionalization:** The thiazole ring can undergo electrophilic substitution, although the electron-withdrawing nature of the aldehyde group can affect the regioselectivity. Metalation of the thiazole ring at other positions also provides a route for further functionalization.

## Conclusion

**2-Cyclopropylthiazole-5-carbaldehyde** is a valuable reagent with significant potential in drug discovery and development. Its safe and effective use is contingent upon a thorough understanding of its properties, hazards, and reactivity. By adhering to the principles of good laboratory practice, employing appropriate engineering controls and personal protective equipment, and following the specific handling and storage guidelines detailed in this document, researchers can confidently and safely harness the synthetic potential of this important building block.

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